

# An In-depth Technical Guide to Ethyl 2-chloroethylcarbamate and its Synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl 2-chloroethylcarbamate*

Cat. No.: *B1360068*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-chloroethylcarbamate**, a chemical compound of interest in various scientific disciplines. This document details its known synonyms, physical and chemical properties, experimental protocols for its synthesis, and insights into its potential biological activities, drawing parallels with closely related carbamate compounds.

## Chemical Identity and Synonyms

**Ethyl 2-chloroethylcarbamate** is a carbamate ester containing a chloroethyl group. Its unambiguous identification is crucial for researchers. The compound is systematically named Ethyl N-(2-chloroethyl)carbamate.<sup>[1][2][3]</sup> Over the years, a variety of synonyms have been used in chemical literature and databases. A comprehensive list of these is provided below to aid in literature searches and material sourcing.

Table 1: Known Synonyms for **Ethyl 2-chloroethylcarbamate**

Synonym	CAS Number	Molecular Formula
Ethyl N-(2-chloroethyl)carbamate	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
N-(2-Chloroethyl)urethane	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
[2-Chloroethyl]carbamic acid ethyl ester	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
(2-Chloro-ethyl)-carbamic acid ethyl ester	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
Carbamic acid, N-(2-chloroethyl)-, ethyl ester	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
2-chloroethylcarbamic acid ethyl ester	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
ethyl chloroethylcarbamate	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
ethyl N-chloroethylcarbamate	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
ethyl-2-chloroethylcarbamate	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>
EINECS 228-701-9	6329-26-6	C <sub>5</sub> H <sub>10</sub> CINO <sub>2</sub>

## Physicochemical Properties

Understanding the physical and chemical properties of **Ethyl 2-chloroethylcarbamate** is essential for its handling, storage, and application in experimental settings. While detailed experimental data for this specific compound is limited in publicly accessible literature, some key properties have been reported.

Table 2: Physicochemical Data for **Ethyl 2-chloroethylcarbamate** and Related Compounds

Property	Ethyl 2-chloroethylcarbamate	2-Chloroethyl carbamate (Analogue)
CAS Number	6329-26-6	2114-18-3
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClNO <sub>2</sub>	C <sub>3</sub> H <sub>6</sub> ClNO <sub>2</sub>
Molecular Weight	151.59 g/mol [1]	123.54 g/mol [4]
Appearance	Solid[2][5]	-
Boiling Point	-	264.3 ± 23.0 °C (Predicted)[6]
Density	-	1.2776 (Rough Estimate)[6]
Refractive Index	-	1.5000 (Estimate)[6]
pKa	-	13.18 ± 0.50 (Predicted)[6]
LogP	1.02	-

Note: Some data for the analogue 2-Chloroethyl carbamate are predicted values.

## Experimental Protocols: Synthesis

The synthesis of **Ethyl 2-chloroethylcarbamate** can be achieved through several established organic chemistry reactions. A common and effective method involves the reaction of 2-chloroethylamine or its hydrochloride salt with ethyl chloroformate. Below are detailed experimental protocols adapted from literature for the synthesis of similar carbamates, which can be applied to the preparation of the title compound.

### Synthesis from 2-Chloroethylamine Hydrochloride and Ethyl Chloroformate

This protocol is based on the general principle of reacting an amine with a chloroformate to form a carbamate.

Materials:

- 2-Chloroethylamine hydrochloride

- Ethyl chloroformate
- Triethylamine (or another suitable non-nucleophilic base)
- Anhydrous dichloromethane (DCM) or Tetrahydrofuran (THF)
- Deionized water
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

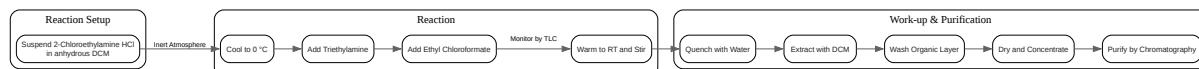
**Equipment:**

- Round-bottom flask with a magnetic stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

**Procedure:**

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-chloroethylamine hydrochloride (1.0 equivalent) and suspend it in anhydrous dichloromethane.
- Base Addition: Cool the suspension to 0 °C using an ice bath. Add triethylamine (2.2 equivalents) dropwise to the stirred suspension.
- Chloroformate Addition: While maintaining the temperature at 0 °C, add ethyl chloroformate (1.1 equivalents) dropwise via a dropping funnel over a period of 30-60 minutes.

- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with 1M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to obtain pure **Ethyl 2-chloroethylcarbamate**.



[Click to download full resolution via product page](#)

General workflow for the synthesis of **Ethyl 2-chloroethylcarbamate**.

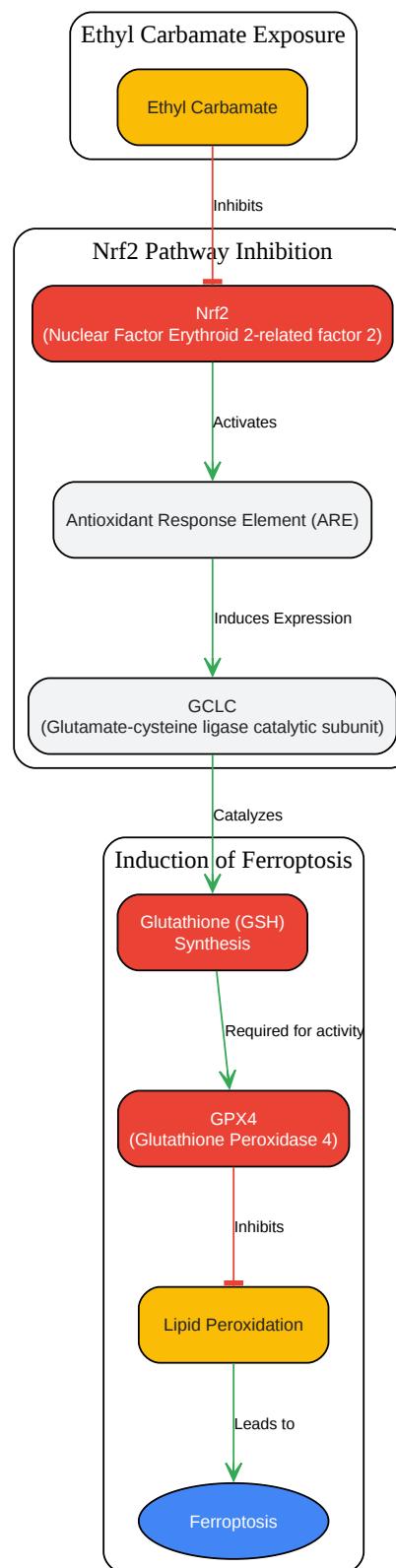
## Potential Biological Activity and Signaling Pathways

While specific biological data for **Ethyl 2-chloroethylcarbamate** is not extensively documented, the biological activities of related carbamate compounds, particularly ethyl carbamate, have been studied. Carbamates are known to exhibit a range of biological effects, including acting as insecticides by inhibiting acetylcholinesterase.<sup>[7][8]</sup> More recent research has focused on the cytotoxic and genotoxic effects of some carbamates.

Ethyl carbamate has been shown to induce ferroptosis in liver cells by inhibiting glutathione (GSH) synthesis and suppressing the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.<sup>[1][9]</sup> Ferroptosis is a form of regulated cell death characterized by iron-

dependent lipid peroxidation. The Nrf2 pathway is a critical cellular defense mechanism against oxidative stress.

The proposed mechanism involves the downregulation of Nrf2, a key transcription factor that regulates the expression of antioxidant genes.<sup>[1][9]</sup> This leads to a decrease in the synthesis of GSH, a major cellular antioxidant. The depletion of GSH, in turn, inactivates GPX4 (glutathione peroxidase 4), an enzyme that protects against lipid peroxidation. The accumulation of lipid peroxides in an iron-dependent manner ultimately leads to cell death by ferroptosis.

[Click to download full resolution via product page](#)

Proposed signaling pathway of Ethyl Carbamate-induced ferroptosis via Nrf2 inhibition.

This pathway highlights a potential mechanism of toxicity for carbamates and provides a framework for researchers investigating the biological effects of **Ethyl 2-chloroethylcarbamate** and related compounds.

## Conclusion

This technical guide has provided a detailed summary of the known synonyms, physicochemical properties, and synthetic methodologies for **Ethyl 2-chloroethylcarbamate**. Furthermore, by examining the biological activity of the closely related compound, ethyl carbamate, we have outlined a potential mechanism of action involving the Nrf2 signaling pathway and the induction of ferroptosis. This information serves as a valuable resource for researchers and professionals in drug development and chemical synthesis, facilitating further investigation into the properties and applications of this and similar carbamate compounds. It is important to note that all laboratory work should be conducted with appropriate safety precautions, and further experimental validation of the presented data is encouraged.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl carbamate triggers ferroptosis in liver through inhibiting GSH synthesis and suppressing Nrf2 activation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ethyl (2-chloroethyl)carbamate | CymitQuimica [cymitquimica.com]
- 3. Ethyl 2-chloroethylcarbamate - High purity | EN [georganics.sk]
- 4. Diallyl Disulfide Reduces Ethyl Carbamate-Induced Cytotoxicity and Apoptosis in Intestinal and Hepatic Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ethyl(2-chloroethyl)(2-methylpropanoyl)carbamate | 17102-03-3 | Benchchem [benchchem.com]
- 6. 2-Chloroethyl carbamate | C3H6ClNO2 | CID 16456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Carbamate Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 8. Mechanism of action of organophosphorus and carbamate insecticides - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Carbamate compounds induced toxic effects by affecting Nrf2 signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-chloroethylcarbamate and its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360068#known-synonyms-for-ethyl-2-chloroethylcarbamate-in-chemical-literature]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)